

In-Depth Technical Guide to the Physical Properties of 1,3-Pentanediamine

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Compound of Interest

Compound Name: **1,3-Diaminopentane**

Cat. No.: **B1584249**

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Introduction

1,3-Pentanediamine (also known as **1,3-diaminopentane** or by its trade name DYTEK® EP) is a low viscosity, liquid diamine with a branched, asymmetric structure.^{[1][2]} This unique molecular architecture, featuring an ethyl group, imparts distinct physical and chemical properties that are leveraged in a variety of applications, including as a monomer for polyamides, an epoxy curative, and in the formulation of coatings, adhesives, and sealants.^[1] A thorough understanding of its physical properties is crucial for its effective use in research, process development, and formulation. This guide provides a comprehensive overview of the key physical characteristics of 1,3-pentanediamine, detailed experimental protocols for their determination, and a logical workflow for property characterization.

Core Physical Properties

The physical properties of 1,3-pentanediamine are summarized in the table below. These values have been compiled from various sources and represent typical data.

| Property | Value | Units | Conditions |
|-----------------------------------|-----------------------|----------|-----------------|
| Molecular Weight | 102.18 | g/mol | |
| Boiling Point | 164 | °C | (lit.) |
| Melting Point | -121 | °C | (lit.) |
| Glass Transition Temperature (Tg) | -117 | °C | |
| Density | 0.855 | g/mL | at 25 °C (lit.) |
| Flash Point | 59 (closed cup) / 138 | °C / °F | |
| Vapor Pressure | 1.0 | mmHg | at 20 °C |
| Refractive Index | 1.4512 - 1.452 | | at 20 °C (lit.) |
| Solubility in Water | Miscible | | |
| pKa1 | 10.97 | | at 25 °C |
| pKa2 | 8.92 | | at 25 °C |
| Viscosity | 1.89 | cP | at 25 °C |
| Surface Tension | 32.2 | dyn/cm | at 24.5 °C |
| Heat of Vaporization | 15.9 | kcal/mol | at 160 °C |
| Heat of Solution | 9.9 | kcal/mol | at 30 °C |

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of liquid amines like 1,3-pentanediamine.

Boiling Point Determination (Micro-Boiling Point Method)

The micro-boiling point method is a convenient and accurate technique for determining the boiling point of a small liquid sample.

Apparatus:

- Test tube (150 mm diameter)
- Pasteur pipette
- Small magnetic stirring bar
- Heating block with magnetic stirrer
- Thermometer
- Clamps and stand

Procedure:

- Introduce approximately 0.5 mL of 1,3-pentanediamine into the test tube using a Pasteur pipette and add the magnetic stirring bar.
- Place the test tube in the heating block and clamp it securely.
- Position the thermometer with the bulb approximately 1 cm above the liquid surface.
- Begin heating and stirring the sample.
- Observe for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube (refluxing).
- The thermometer bulb should be at the level of the condensation ring for an accurate measurement.
- When the liquid is gently refluxing, the thermometer reading will stabilize. This stable temperature is the boiling point.
- Record the ambient atmospheric pressure as the boiling point is pressure-dependent.

Melting Point Determination (Capillary Method)

Due to its very low melting point, the determination for 1,3-pentanediamine requires a specialized low-temperature apparatus. The general principle of the capillary method is as follows:

Apparatus:

- Melting point apparatus with a suitable cooling system
- Capillary tubes
- Thermometer

Procedure:

- Introduce a small amount of solidified 1,3-pentanediamine into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly heat the sample (approximately 1-2 °C per minute) as it approaches the melting point.
- Record the temperature at which the first signs of melting are observed (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).

Density Determination (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid.

Apparatus:

- Pycnometer (a specific gravity bottle with a known volume)
- Analytical balance
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it empty.
- Fill the pycnometer with 1,3-pentanediamine, ensuring there are no air bubbles.
- Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Remove the pycnometer from the bath, carefully wipe it dry, and weigh it.
- The mass of the 1,3-pentanediamine is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Determination (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper

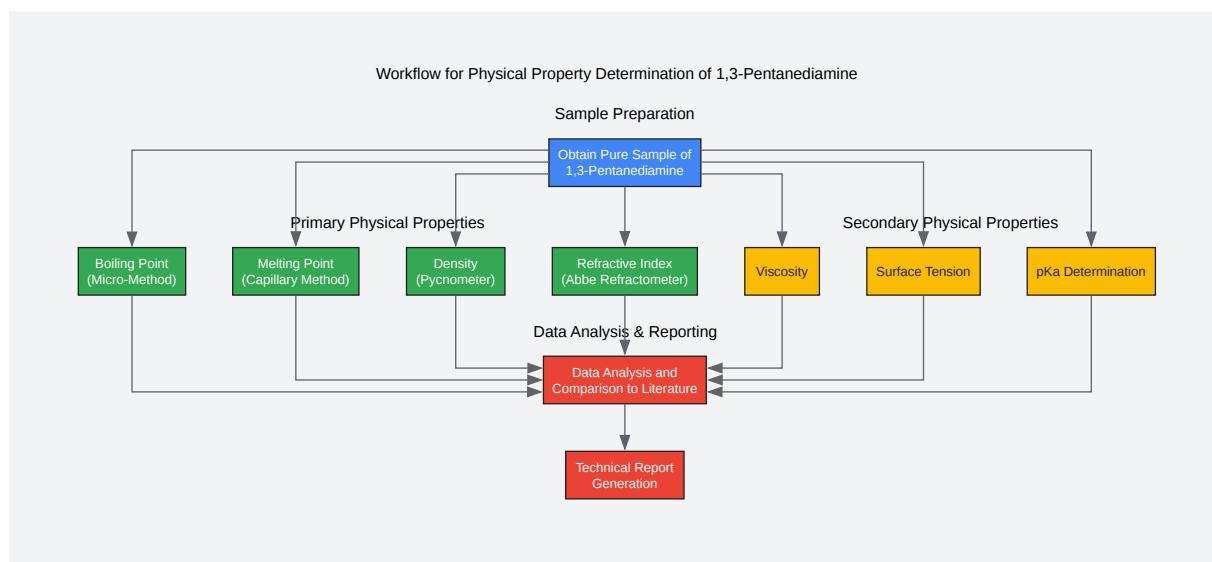
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index.
- Using a dropper, place a few drops of 1,3-pentanediamine onto the lower prism.
- Close the prisms and allow the sample to come to the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.

- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a liquid chemical such as 1,3-pentanediamine.



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Caption: Workflow for the determination of physical properties of 1,3-pentanediamine.

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References

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